

Pigment Violet 2: A Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: *Pigment Violet 2*

Cat. No.: *B1143388*

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This technical guide provides an in-depth analysis of the molecular formula and weight of **Pigment Violet 2**, a synthetic organic pigment widely utilized across various industries. This document is intended for researchers, scientists, and professionals in drug development and materials science who require precise chemical information for their work.

Pigment Violet 2, identified by the Colour Index Number 45175:1 and CAS number 1326-04-1, is a xanthene-based colorant.^{[1][2][3]} Through a comprehensive review of chemical databases and supplier specifications, the molecular formula and weight have been determined.

Molecular and Chemical Properties

The fundamental molecular characteristics of **Pigment Violet 2** are summarized in the table below. It is important to note that while the primary structure is well-defined, a more complex molybdatetungstatephosphate salt of the chromophore is also associated with the same CAS number, leading to some discrepancies in reported molecular weights in broader literature. This guide focuses on the more commonly cited and fundamental molecular structure.

| Property | Value |
|-------------------|---|
| Chemical Name | C.I. Pigment Violet 2 |
| C.I. Number | 45175:1 |
| CAS Number | 1326-04-1 |
| Molecular Formula | C ₃₀ H ₃₆ N ₂ O ₃ |
| Molecular Weight | 472.62 g/mol |
| Chemical Class | Xanthene |

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the different identifiers for **Pigment Violet 2**, providing a clear logical flow from the common name to its precise chemical and regulatory identifiers.



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Fig. 1: Identifiers for **Pigment Violet 2**.

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References

- 1. Pigments Violet - SY Chemical Co., Ltd. [sypigment.com]
- 2. Pigment Violet 2 [dyestuffintermediates.com]
- 3. Pigment Violet 2 (Light Fast Rose Toner)|CAS No.1326-04-1 [xcolorpigment.com]

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